

A Comparative Guide to N-Nitroso-Olanzapine Reference Standards for Researchers

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Compound of Interest

Compound Name: *N-nitroso-olanzapine*

Cat. No.: *B15812381*

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This guide provides a comprehensive characterization and comparison of commercially available **N-nitroso-olanzapine** reference standards. Designed for researchers, scientists, and drug development professionals, this document offers a detailed analysis of these critical reference materials, including their physicochemical properties, analytical characterization data, and recommended experimental protocols.

Introduction to N-Nitroso-Olanzapine

N-nitroso-olanzapine is the N-nitroso derivative of olanzapine, an atypical antipsychotic medication.^[1] The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies worldwide due to their potential carcinogenic properties. As such, highly characterized reference standards for potential nitrosamine impurities like **N-nitroso-olanzapine** are essential for the development and validation of analytical methods to ensure the safety and quality of pharmaceutical products.^{[2][3]} This guide focuses on the characterization of **N-nitroso-olanzapine**, a potential impurity that may arise from the presence of a secondary amine in the olanzapine molecule.

Interestingly, some evidence suggests that **N-nitroso-olanzapine** may not form readily under standard nitrosation conditions. One supplier offers a "Synthesis Attempts and Failure Report (NAP Test)," indicating that rigorous attempts to synthesize this impurity under forced conditions were unsuccessful.^[4] This information is critical for risk assessment in drug development.

Characterization of N-Nitroso-Olanzapine Reference Standards

A review of commercially available **N-nitroso-olanzapine** reference standards reveals that while multiple suppliers offer this compound, detailed public data on their characterization is limited. However, available Certificates of Analysis (CoAs) and product pages confirm that these standards are typically characterized using a suite of analytical techniques to confirm their identity, purity, and structure.^{[5][6][7][8][9]}

Physicochemical Properties

The fundamental properties of **N-nitroso-olanzapine** are summarized in Table 1. This information is consistently reported across various suppliers and databases.

Property	Value	Source
Chemical Name	2-methyl-4-(4-methylpiperazin-1-yl)-10-nitroso-10H-benzo[b]thieno[2,3-e] ^[5] ^[7] diazepine	^{[1][2][7]}
IUPAC Name	2-methyl-4-(4-methylpiperazin-1-yl)-10-nitrosothieno[2,3-b] ^[5] ^[8] benzodiazepine	^[10]
Molecular Formula	C ₁₇ H ₁₉ N ₅ OS	^{[7][10]}
Molecular Weight	341.43 g/mol	^{[4][11]}
Appearance	Not consistently reported, typically a solid.	^{[5][6][7][8][9]}
Solubility	Not consistently reported.	^{[5][6][7][8][9]}

Analytical Characterization Data

The following table summarizes the analytical data available for **N-nitroso-olanzapine** reference standards from various sources. It is important to note that while CoAs confirm the use of these analytical techniques, the detailed spectra and chromatograms are not always publicly available.

Analytical Technique	Parameter	Typical Results	Available Data Source
¹ H-NMR	Structural Confirmation	Conforms to structure	[5] [6] [7] [8] [9]
Mass Spectrometry (MS)	Molecular Weight Confirmation	Conforms to structure	[5] [6] [7] [8] [9]
Chromatographic Purity (HPLC)	Purity	>90%	[5] [6] [7] [8] [9]
Chromatographic Purity (HPLC)	Purity	98.49%	[11]

Experimental Protocols

Detailed and validated experimental protocols are crucial for the accurate and reproducible analysis of **N-nitroso-olanzapine**. The following sections provide methodologies for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is a general guideline for determining the purity of an **N-nitroso-olanzapine** reference standard. Method optimization and validation are required for specific applications.

Instrumentation:

- HPLC system with a UV detector

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and a suitable buffer (e.g., phosphate buffer, pH adjusted)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Determined by UV scan of the reference standard (a wavelength around 254 nm is often a starting point for aromatic compounds).
- Injection Volume: 10 µL
- Column Temperature: 30 °C

Sample Preparation:

- Accurately weigh and dissolve the **N-nitroso-olanzapine** reference standard in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration (e.g., 1 mg/mL).
- Further dilute the stock solution to a working concentration (e.g., 0.1 mg/mL) with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection.

Data Analysis:

- The purity is calculated based on the area percentage of the main peak in the chromatogram.

Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) for Identification and Quantification

This method is based on the FDA's general method for the determination of nitrosamine impurities and should be adapted and validated for **N-nitroso-olanzapine**.[\[12\]](#)

Instrumentation:

- LC-HRMS system (e.g., Q-Exactive, Orbitrap)

Chromatographic Conditions:

- Column: C18 reverse-phase column suitable for LC-MS
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol
- Gradient: A suitable gradient to resolve **N-nitroso-olanzapine** from other impurities.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Resolution: High resolution (e.g., >70,000)
- Scan Mode: Full scan and/or targeted SIM (Selected Ion Monitoring) for the exact mass of **N-nitroso-olanzapine**.
- Collision Energy (for MS/MS): Optimized for fragmentation of the parent ion.

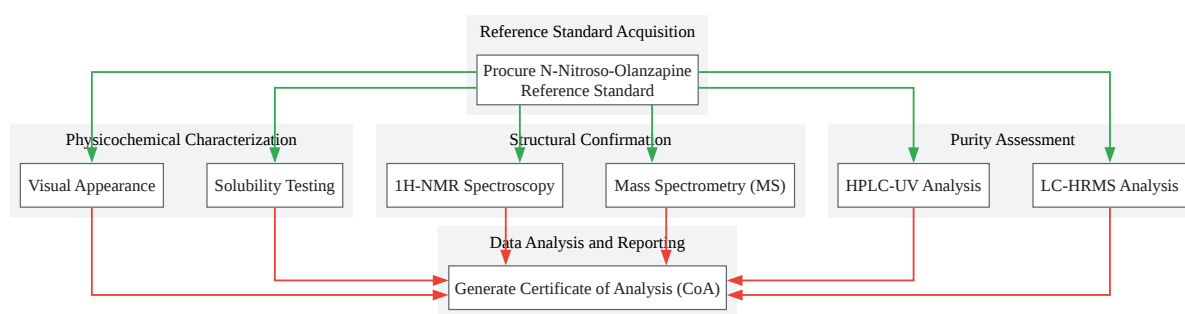
Sample Preparation:

- Prepare a stock solution of the **N-nitroso-olanzapine** reference standard in methanol.
- Prepare a series of calibration standards by diluting the stock solution with the mobile phase.
- For drug product analysis, a suitable extraction method must be developed and validated.

[12]

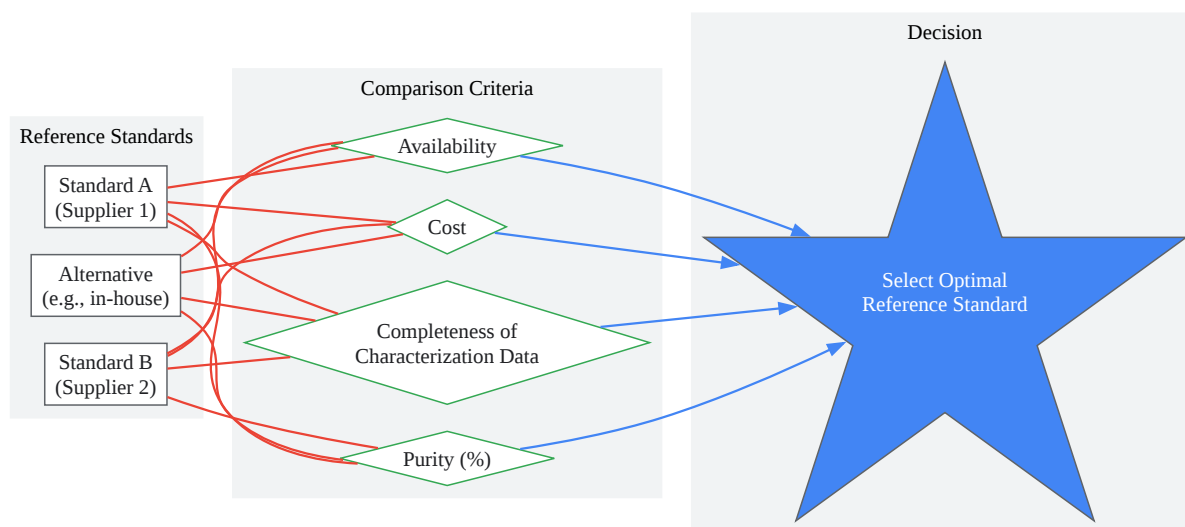
Visualizing Experimental and Logical Workflows

To aid in the understanding of the processes involved in characterizing and comparing **N-nitroso-olanzapine** reference standards, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for the characterization of an **N-nitroso-olanzapine** reference standard.



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Caption: Logical relationship for the comparison and selection of **N-nitroso-olanzapine** reference standards.

Conclusion

The availability of well-characterized **N-nitroso-olanzapine** reference standards is crucial for ensuring the safety of olanzapine-containing drug products. While several commercial sources exist, the level of publicly available characterization data varies. A key consideration for researchers is the reported difficulty in synthesizing **N-nitroso-olanzapine**, which may impact its likelihood of formation as a drug impurity. This guide provides a framework for comparing available reference standards and outlines essential experimental protocols for their analysis. It is recommended that researchers request detailed Certificates of Analysis from suppliers and

perform their own verification to ensure the suitability of a reference standard for their specific application.

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